

GSK4027 cell permeability artificial membrane assay

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Compound Focus: **GSK 4027**

Cat. No.: S529459

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GSK4027 Quantitative Profile and Permeability Data

The quantitative data for GSK4027, consolidated from chemical probe characterization resources, is summarized in the following table.

Assay Parameter	Result	Experimental Context
Artificial Membrane Permeability (PAMPA)	500 nm/s	Measured artificial membrane permeability [1].
Cellular Target Engagement (NanoBRET)	IC50 = 60 nM	Displacement of histone H3.3 from full-length PCAF in HEK293 cells [1] [2].
Biochemical Potency (TR-FRET)	pIC50 = 7.4±0.11 (PCAF)	Competition assay using truncated PCAF bromodomain [1] [3].
Binding Affinity (BROMOscan)	Ki = 1.4 nM (PCAF & GCN5)	High-throughput binding assay to determine selectivity [2] [4].
Selectivity (vs. BET family)	≥18,000-fold	Specific selectivity over the BET bromodomain family [2].

Assay Parameter	Result	Experimental Context
Cytotoxicity	No changes up to 200 μ M	Cellular health assay measuring mitochondrial integrity, nuclear size, and membrane permeability [2].

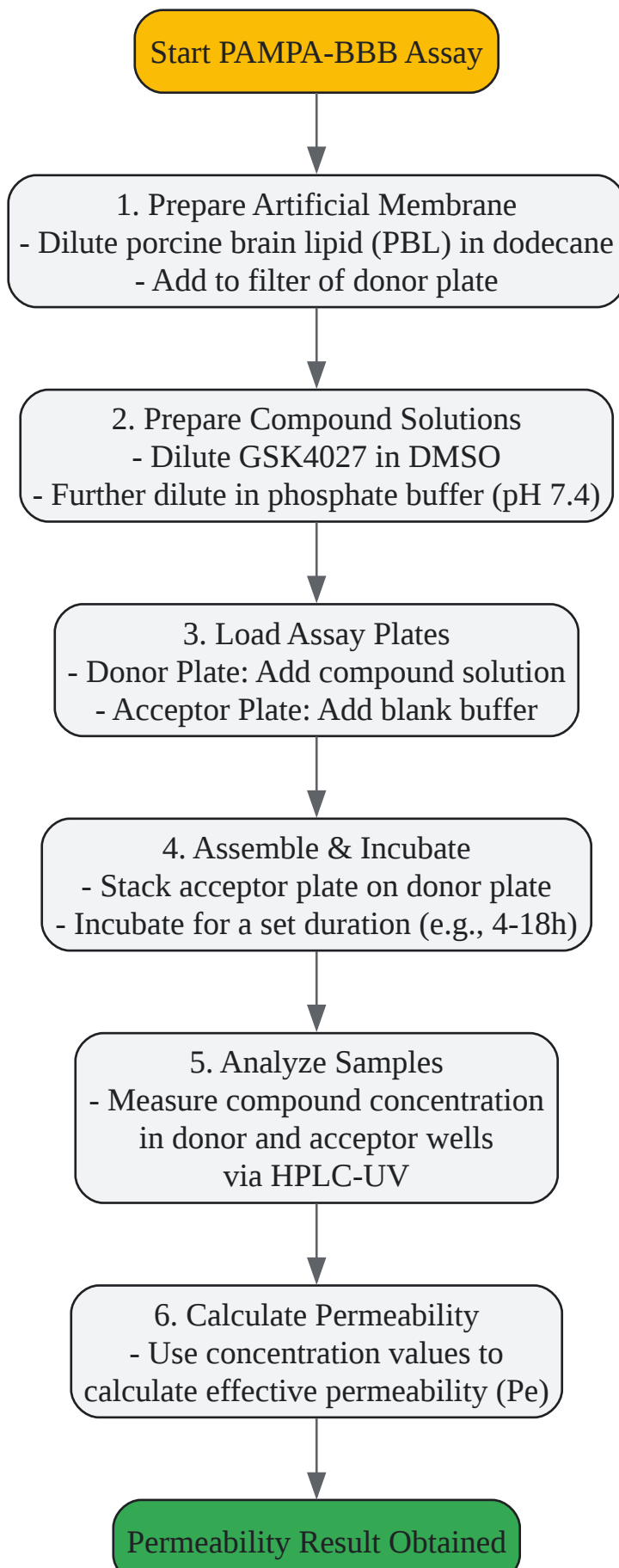
Experimental Protocol: Cellular Target Engagement (NanoBRET)

The **NanoBRET Target Engagement Assay** is a key method to confirm that GSK4027 engages its intended target inside living cells.

- **Objective:** To measure the displacement of a full-length PCAF bromodomain from its natural histone substrate (H3.3) by GSK4027 in a cellular environment.
- **Principle:** This assay uses energy transfer between a NanoLuc-tagged PCAF protein and a Halo-tagged histone H3.3 protein. When the probe molecule displaces the histone from the bromodomain, the BRET signal decreases.
- **Cell Line:** HEK293 cells.
- **Key Reagents:**
 - Cells expressing NanoLuc-tagged full-length human PCAF and Halo-tagged histone H3.3.
 - GSK4027 and its negative control, GSK4028.
- **Procedure:**
 - **Cell Preparation:** Seed HEK293 cells engineered to express the fusion proteins.
 - **Compound Treatment:** Treat cells with a titration of GSK4027 (or the negative control) for **18 hours**.
 - **Signal Detection:** Measure the NanoBRET signal using a compatible detection reagent.
 - **Data Analysis:** Calculate the percentage of BRET signal inhibition and determine the **IC50 value** using a dose-response curve.
- **Interpretation:** The low IC50 value of **60 nM** demonstrates potent cellular activity with minimal drop-off from biochemical potency, which is consistent with its high artificial membrane permeability [1] [2].

Experimental Protocol: Parallel Artificial Membrane Permeability Assay (PAMPA)

While a specific protocol for GSK4027 was not detailed, the general PAMPA-BBB method used to determine its permeability is well-established. The following workflow and description outline a standard procedure.

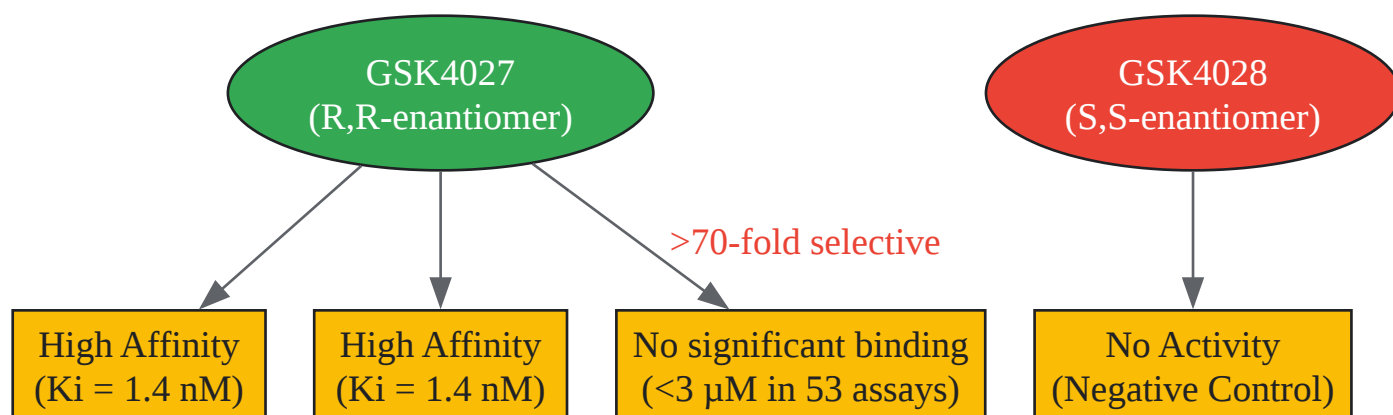


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- **Objective:** To measure the passive diffusion potential of a compound through a lipid-infused artificial membrane, modeling passage through the blood-brain barrier (BBB).
- **Key Reagents:**
 - **Test Compound:** GSK4027.
 - **Lipid: Porcine Brain Lipid (PBL)**, e.g., Avanti Polar Lipids catalog no. 141101 [5] [6].
 - **Solvent:** Dodecane.
 - **Buffer:** Physiological phosphate buffer (pH 7.4).
 - **Plates:** 96-well PAMPA plates (e.g., Millipore MultiScreen-HV).
- **Procedure:**
 - **Membrane Preparation:** The filter of the donor plate is coated with a mixture of PBL dissolved in dodecane to create the artificial membrane [6].
 - **Compound Loading:** A solution of GSK4027 in buffer (with a small amount of DMSO, e.g., <1%) is added to the **donor plate**.
 - **Acceptor Plate:** The **acceptor plate** is filled with blank phosphate buffer.
 - **Assembly and Incubation:** The acceptor plate is carefully stacked onto the donor plate and incubated for a specified period (typically 4-18 hours) to allow for compound diffusion [6].
 - **Quantification:** After incubation, the concentration of GSK4027 in both the donor and acceptor wells is quantified, typically using **HPLC-UV** [6].
 - **Data Analysis:** The effective permeability ((P_e)) is calculated using the compound concentrations from both compartments. The high value of **500 nm/s** for GSK4027 indicates excellent passive membrane permeability [1].

Structure-Activity and Selectivity Relationships

The high selectivity of GSK4027 is attributed to its specific (R,R)-enantiomer configuration and molecular structure, which was optimized from a weakly potent starting point [2]. Its negative control, **GSK4028 (the S,S-enantiomer)**, is structurally identical but pharmacologically inactive against PCAF/GCN5 and is essential for confirming that observed cellular phenotypes are due to on-target bromodomain inhibition [2] [4].



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Application Notes for Researchers

- **Probe and Control Use:** Always use GSK4027 in parallel with its enantiomeric negative control, **GSK4028**, to confirm that any observed biological effects are specific to PCAF/GCN5 bromodomain inhibition and not caused by off-target effects [2] [4].
- **Solubility and Storage:** GSK4027 is soluble in DMSO (up to 50 mg/mL). Stock solutions should be aliquoted and stored at -80°C to prevent loss of potency from repeated freeze-thaw cycles [1] [3].
- **Cellular Assay Interpretation:** The excellent correlation between its high biochemical potency ($K_i = 1.4 \text{ nM}$), high artificial membrane permeability (500 nm/s), and potent cellular activity ($\text{IC}_{50} = 60 \text{ nM}$) makes GSK4027 a high-quality tool for probing PCAF/GCN5 biology in cells [1] [2].

I hope these detailed application notes and protocols are helpful for your research. Should you require further clarification on any of the methodologies or data points, please feel free to ask.

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References

1. GSK 4027 | PCAF Probe [medchemexpress.com]
2. GSK4027 for PCAF and GCN5 Bromodomains [thesgc.org]

3. GSK 4027 [targetmol.com]
4. Probe GSK4027 [chemicalprobes.org]
5. High throughput artificial membrane permeability assay for ... [sciencedirect.com]
6. Application of parallel artificial membrane permeability assay ... [pmc.ncbi.nlm.nih.gov]

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